

Physicochemical properties of 2-Phenyl-1,3-dioxolane

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Compound of Interest

Compound Name: 2-Phenyl-1,3-dioxolane

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An In-depth Technical Guide to the Physicochemical Properties of 2-Phenyl-1,3-dioxolane

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Phenyl-1,3-dioxolane**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various scientific and chemical data sources, with a focus on delivering accurate and actionable data. All quantitative information is presented in structured tables for clarity and ease of comparison. Detailed experimental protocols for both the synthesis and the determination of key properties are also provided.

Core Physicochemical Properties

The following tables summarize the key physicochemical properties of **2-Phenyl-1,3-dioxolane**.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₀ O ₂	[1][2]
Molecular Weight	150.17 g/mol	[2]
Appearance	Colorless to light yellow, clear liquid	
Melting Point	Not available (liquid at room temperature)	[3]
Boiling Point	223-225 °C (at 760 mmHg) 80 °C (at 0.3 mmHg)	[1][3]
Density	1.119 g/cm ³ (at 18 °C) 1.106 g/mL (at 25 °C)	[1][4]
Refractive Index (n ²⁰ /D)	1.526	[1][3]

Table 2: Solubility

Solvent	Solubility	Reference(s)
Chloroform	Slightly soluble	[5]
Methanol	Slightly soluble	[5]
Ethanol	Soluble	[5]
Essential Oils	Soluble	[5]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **2-Phenyl-1,3-dioxolane**.

Table 3: ¹H NMR Spectroscopic Data (Solvent: CDCl₃)

Chemical Shift (δ) ppm	Multiplicity	Assignment	Reference(s)
7.50 - 7.30	m	Aromatic (C ₆ H ₅)	[6]
5.80	s	CH (acetal)	[6]
4.15 - 3.95	m	OCH ₂ CH ₂ O	[6]

Table 4: ¹³C NMR Spectroscopic Data (Solvent: CDCl₃)

Chemical Shift (δ) ppm	Assignment	Reference(s)
138.0	Aromatic (quaternary C)	[6]
129.0	Aromatic (CH)	[6]
128.5	Aromatic (CH)	[6]
126.5	Aromatic (CH)	[6]
104.0	CH (acetal)	[6]
65.5	OCH ₂ CH ₂ O	[6]

Table 5: Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Assignment	Reference(s)
3100-3000	=C-H stretch (aromatic)	[7]
1600-1585 & 1500-1400	C-C stretch (in-ring, aromatic)	[7]
1260-1050	C-O stretch	[7]

Experimental Protocols

This section details the methodologies for the synthesis of **2-Phenyl-1,3-dioxolane** and the determination of its key physicochemical properties.

Synthesis of 2-Phenyl-1,3-dioxolane

Reaction: Acid-catalyzed acetalization of benzaldehyde with ethylene glycol.

Materials:

- Benzaldehyde
- Ethylene glycol
- p-Toluenesulfonic acid (catalyst)
- Toluene
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Dean-Stark apparatus
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Distillation or chromatography setup for purification

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add benzaldehyde (1.0 equivalent), ethylene glycol (1.2 equivalents), and a catalytic amount of p-toluenesulfonic acid.
- Add a sufficient volume of toluene to dissolve the reactants and facilitate the azeotropic removal of water.
- Heat the mixture to reflux. The progress of the reaction can be monitored by observing the collection of water in the Dean-Stark trap.

- Continue heating until no more water is collected, which indicates the completion of the reaction.
- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst.
- Wash with brine (saturated NaCl solution).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **2-Phenyl-1,3-dioxolane**.^[8]

Determination of Physicochemical Properties

Boiling Point Determination (Thiele Tube Method): The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure.

- Place a small amount of **2-Phenyl-1,3-dioxolane** into a small test tube (fusion tube).
- Invert a capillary tube, sealed at one end, and place it inside the fusion tube.
- Attach the fusion tube to a thermometer, ensuring the thermometer bulb is level with the bottom of the fusion tube.
- Place the entire assembly in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- Gently heat the side arm of the Thiele tube to ensure uniform heating.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Stop heating and allow the bath to cool slowly.

- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.
[\[9\]](#)

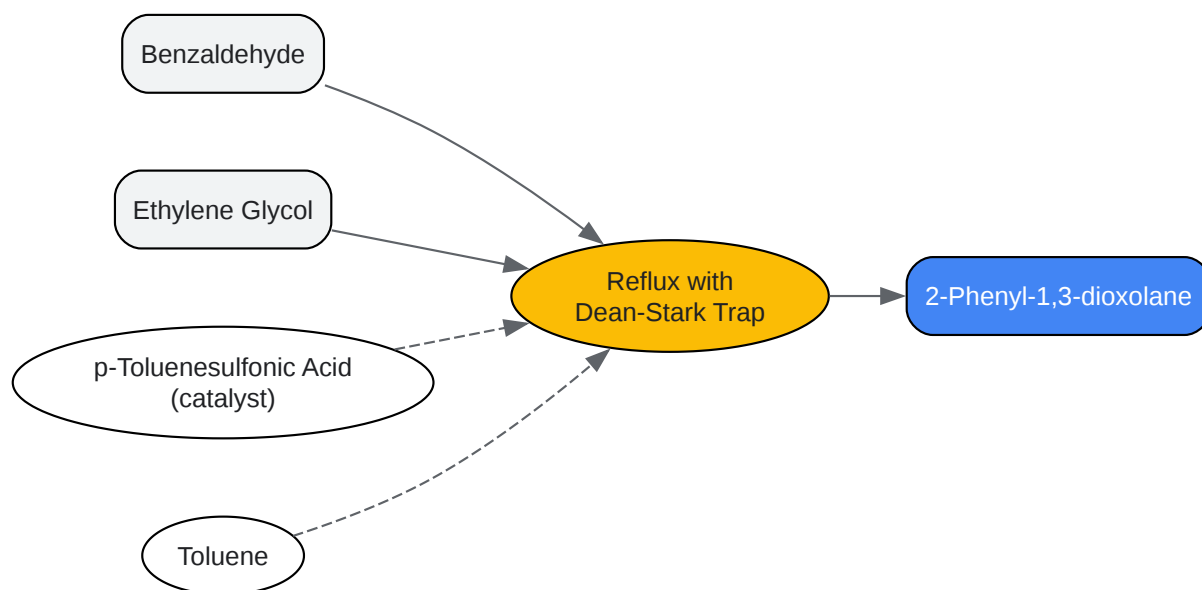
Density Determination (Oscillating U-tube Method): Density is the mass per unit volume of a substance.

- Calibrate the oscillating U-tube instrument with two standards of known density (e.g., dry air and deionized water).
- Inject the **2-Phenyl-1,3-dioxolane** sample into the thermostatted U-tube, ensuring no air bubbles are present.
- The instrument measures the change in the oscillation period of the U-tube caused by the mass of the sample.
- The density is then automatically calculated by the instrument based on the calibration data.
[\[9\]](#)

Refractive Index Determination (Abbe Refractometer): The refractive index measures how fast light travels through a material.

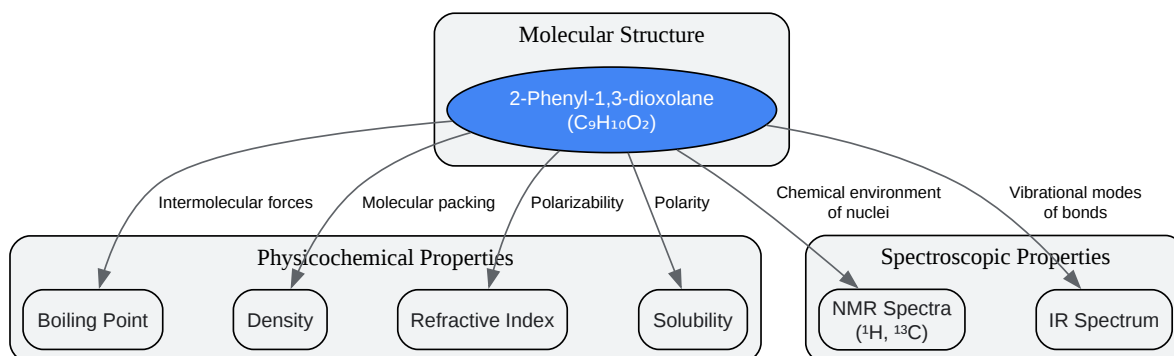
- Clean the prism of the Abbe refractometer with a suitable solvent (e.g., ethanol or acetone) and let it dry.
- Place a few drops of **2-Phenyl-1,3-dioxolane** onto the surface of the measuring prism.
- Close and lock the prisms.
- The refractive index value is read from the instrument's scale. The temperature should be recorded as the refractive index is temperature-dependent.[\[9\]](#)

Visualizations



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Caption: Synthesis of **2-Phenyl-1,3-dioxolane**.



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Caption: Relationship between structure and properties.

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